

In-Depth Technical Guide: Safety and Handling of 6-Iodopyridin-3-ol

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Compound of Interest

Compound Name: **6-Iodopyridin-3-ol**

Cat. No.: **B023836**

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **6-Iodopyridin-3-ol** (CAS No. 129034-38-4), a halogenated pyridine derivative increasingly utilized in synthetic and medicinal chemistry. Adherence to these protocols is crucial to ensure personnel safety and maintain experimental integrity.

Compound Identification and Properties

6-Iodopyridin-3-ol, with the synonym 6-iodo-3-pyridinol, is a solid, off-white powder.^[1] Its fundamental properties are summarized below for quick reference.

Property	Value
Molecular Formula	C ₅ H ₄ INO
Molecular Weight	221.00 g/mol
Melting Point	149-151 °C
Boiling Point	399.7 ± 27.0 °C at 760 mmHg
Density	2.142 g/cm ³ [1]
Appearance	Solid, Off-white powder [1]
Purity	Typically ≥96%
Storage Temperature	4°C, protect from light, stored under nitrogen

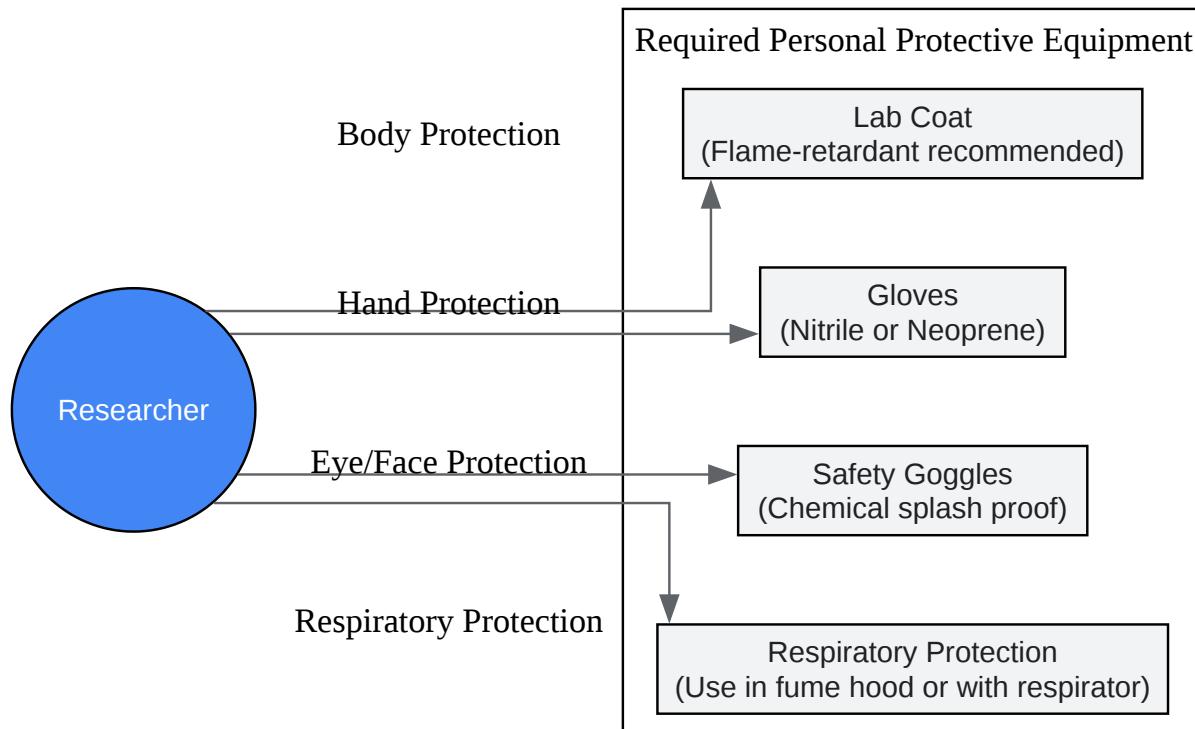
Hazard Identification and GHS Classification

6-Iodopyridin-3-ol is classified as a hazardous substance. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following hazard statements:

GHS Classification	Hazard Statement	Pictogram	Signal Word
Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed	GHS07 (Exclamation Mark)	Warning
Skin Corrosion/Irritation (Category 2)	H315: Causes skin irritation	GHS07 (Exclamation Mark)	Warning
Serious Eye Damage/Eye Irritation (Category 2A)	H319: Causes serious eye irritation	GHS07 (Exclamation Mark)	Warning
Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory System	H335: May cause respiratory irritation	GHS07 (Exclamation Mark)	Warning

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory when handling **6-Iodopyridin-3-ol** to minimize exposure risk.



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Figure 1: Recommended Personal Protective Equipment for handling **6-Iodopyridin-3-ol**.

Safe Handling and Experimental Protocol

Due to its hazardous nature, **6-Iodopyridin-3-ol** must be handled with care in a controlled laboratory environment. The following is a detailed protocol for handling this compound during a typical organic synthesis experiment.

4.1. General Handling Precautions

- Work in a well-ventilated area, preferably within a certified chemical fume hood.
- Avoid inhalation of dust and vapors.

- Prevent contact with skin, eyes, and clothing.
- Do not eat, drink, or smoke in the laboratory.
- Wash hands thoroughly after handling.
- Keep containers tightly closed when not in use.
- Store in a cool, dry place away from incompatible materials and ignition sources.

4.2. Detailed Experimental Protocol: A Representative Suzuki Coupling Reaction

This protocol is adapted from a standard cross-coupling procedure and illustrates the safe handling of **6-Iodopyridin-3-ol**.

Objective: To perform a Suzuki coupling reaction using **6-Iodopyridin-3-ol** as a starting material.

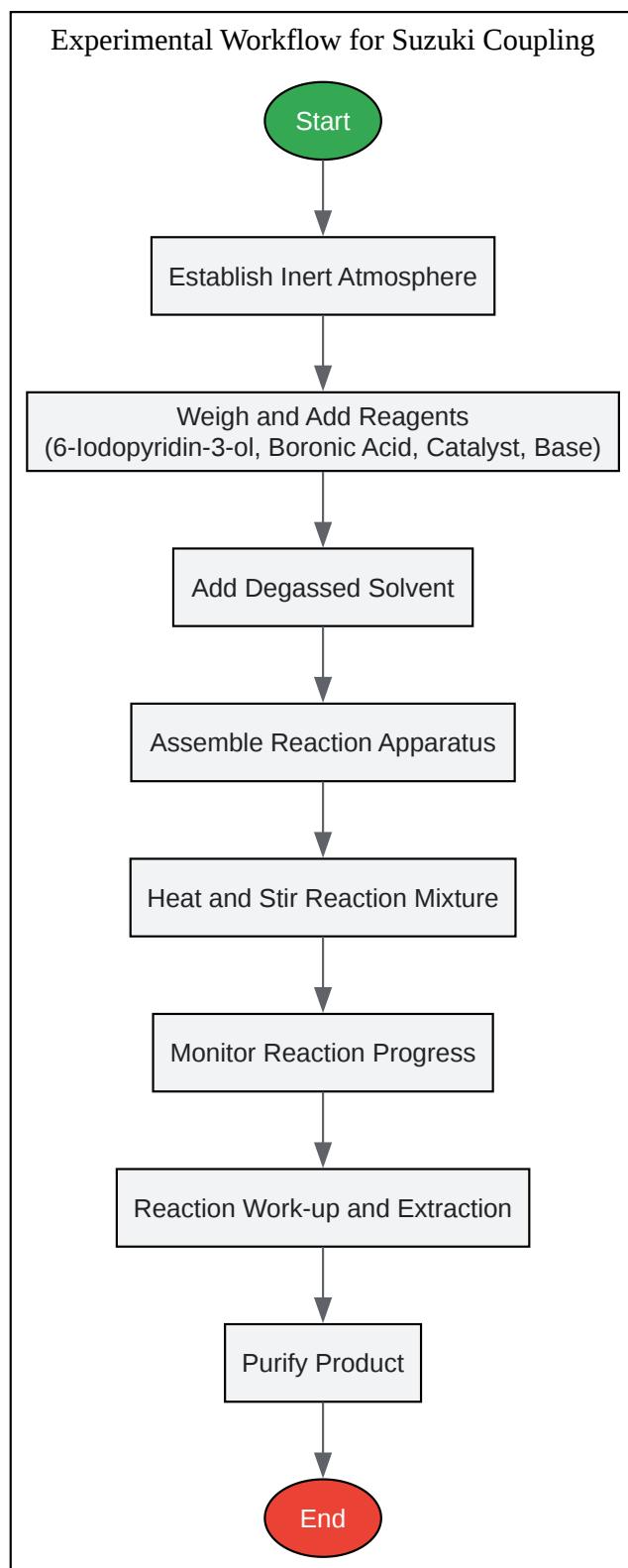
Materials:

- **6-Iodopyridin-3-ol**
- Arylboronic acid
- Palladium catalyst (e.g., $\text{Pd}(\text{PPh}_3)_4$)
- Base (e.g., K_2CO_3)
- Solvent (e.g., 1,4-dioxane/water mixture)
- Nitrogen or Argon gas supply
- Standard laboratory glassware (round-bottom flask, condenser, etc.)
- Magnetic stirrer and heating mantle

Procedure:

- Inert Atmosphere Setup: Assemble the reaction glassware and purge with an inert gas (Nitrogen or Argon) to remove oxygen and moisture. This is crucial as many organometallic catalysts are air-sensitive.
- Reagent Weighing and Addition:
 - In the chemical fume hood, weigh the required amount of **6-Iodopyridin-3-ol** using a clean spatula and weighing paper. Avoid creating dust.
 - Transfer the solid to the reaction flask.
 - Similarly, weigh and add the arylboronic acid, palladium catalyst, and base to the flask.
- Solvent Addition: Add the degassed solvent mixture to the reaction flask via a cannula or syringe.
- Reaction Setup:
 - Fit the flask with a reflux condenser under a continuous flow of inert gas.
 - Place the flask in a heating mantle on a magnetic stirrer.
- Reaction Execution:
 - Begin stirring and gently heat the mixture to the desired reaction temperature (e.g., 80-100 °C).
 - Monitor the reaction progress using an appropriate analytical technique (e.g., TLC or LC-MS).
- Work-up and Product Isolation:
 - Once the reaction is complete, cool the mixture to room temperature.
 - Quench the reaction by adding water.
 - Extract the product with a suitable organic solvent (e.g., ethyl acetate). Perform the extraction in a separatory funnel, ensuring it is vented frequently.

- Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure using a rotary evaporator.
- Purify the crude product by column chromatography.



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Figure 2: A generalized workflow for a Suzuki coupling reaction involving **6-Iodopyridin-3-ol**.

First Aid Measures

In case of accidental exposure, follow these first aid procedures immediately:

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.
Skin Contact	Remove contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Spill and Disposal Management

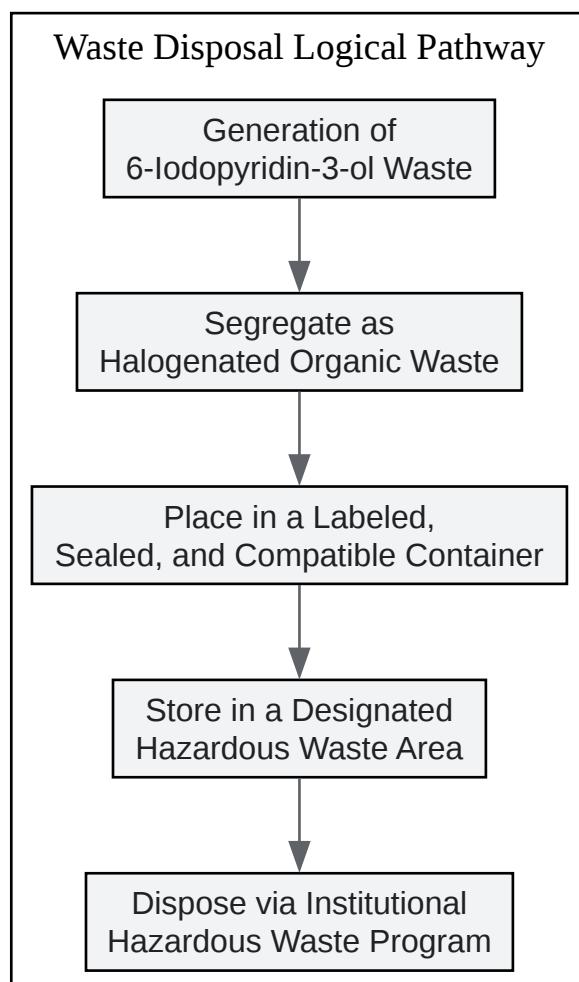
6.1. Spill Response

- Small Spills:
 - Ensure the area is well-ventilated.
 - Wearing appropriate PPE, carefully sweep up the solid material, avoiding dust generation.
 - Place the spilled material into a sealed, labeled container for disposal.
 - Clean the spill area with a suitable solvent and then wash with soap and water.

- Large Spills:
 - Evacuate the area.
 - Contact your institution's environmental health and safety department.

6.2. Waste Disposal

- Dispose of **6-Iodopyridin-3-ol** and any contaminated materials as hazardous waste.
- Follow all federal, state, and local regulations for the disposal of halogenated organic compounds.
- Do not dispose of down the drain or in regular trash.



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Figure 3: A logical pathway for the proper disposal of **6-Iodopyridin-3-ol** waste.

Toxicological and Reactivity Information

7.1. Toxicological Summary

While specific toxicological studies on **6-Iodopyridin-3-ol** are limited, the GHS classifications indicate potential for acute oral toxicity and irritation to the skin, eyes, and respiratory system. The toxicity of pyridine and its derivatives is well-documented, with potential effects on the liver and nervous system with prolonged or high-level exposure.

7.2. Reactivity Profile

- Stability: Stable under recommended storage conditions.
- Incompatible Materials: Strong oxidizing agents.
- Hazardous Decomposition Products: Under combustion, may produce carbon oxides, nitrogen oxides, and hydrogen iodide.
- Reactivity: The iodopyridine moiety is reactive in various cross-coupling reactions, such as Suzuki, Sonogashira, and Buchwald-Hartwig amination. The hydroxyl group can undergo typical reactions of phenols.

This guide is intended to provide comprehensive safety and handling information for **6-Iodopyridin-3-ol**. It is imperative that all users of this compound are familiar with its hazards and follow appropriate safety protocols. Always consult your institution's specific safety guidelines and the most recent Safety Data Sheet (SDS) before use.

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References

- 1. 6-Iodopyridin-3-ol, CAS No. 129034-38-4 - iChemical [ichemical.com]
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